

Proper Handling and Storage of ML-210: Application Notes and Protocols

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Compound of Interest

Compound Name: ML-210
CAS No.: 1360705-96-9
Cat. No.: B609125

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ML-210 is a potent and selective inhibitor of Glutathione Peroxidase 4 (GPX4), a crucial enzyme in the regulation of ferroptosis, an iron-dependent form of programmed cell death. As a prodrug, **ML-210** undergoes cellular transformation to form its active metabolites, which then covalently bind to the selenocysteine residue in the active site of GPX4. This inhibition leads to an accumulation of lipid peroxides, ultimately triggering ferroptotic cell death. Its ability to induce ferroptosis makes **ML-210** a valuable tool for cancer research, particularly in the context of therapy-resistant cancers.

These application notes provide detailed protocols for the proper handling, storage, and experimental use of **ML-210** to ensure experimental reproducibility and laboratory safety.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **ML-210** is presented in the table below for quick reference.

Property	Value
Molecular Formula	C ₂₂ H ₂₀ Cl ₂ N ₄ O ₄
Molecular Weight	475.32 g/mol
CAS Number	1360705-96-9
Appearance	White to beige or yellow solid powder
Purity	≥98% (HPLC)

Storage and Stability

Proper storage of **ML-210** is critical to maintain its integrity and activity.

Form	Storage Temperature	Shelf Life	Notes
Solid (Powder)	-20°C	Up to 3 years	Protect from light.
In Solvent (e.g., DMSO)	-80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles.

Note: The stability of **ML-210** in aqueous solutions for extended periods is limited. It is recommended to prepare fresh dilutions in culture medium for each experiment.

Safety and Handling

ML-210 is a potent bioactive compound and should be handled with care.

General Precautions:

- Handle **ML-210** in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses with side shields, and chemical-resistant gloves (e.g., nitrile).
- Avoid inhalation of the powder. Do not weigh the compound on an open bench.

- Prevent contact with skin and eyes. In case of contact, wash the affected area immediately with copious amounts of water.
- A GHS classification indicates that **ML-210** is harmful if swallowed[1].

Spill and Disposal:

- In case of a spill, contain the material and clean the area with an appropriate decontaminating agent.
- Dispose of **ML-210** and any contaminated materials as hazardous chemical waste in accordance with local, state, and federal regulations.

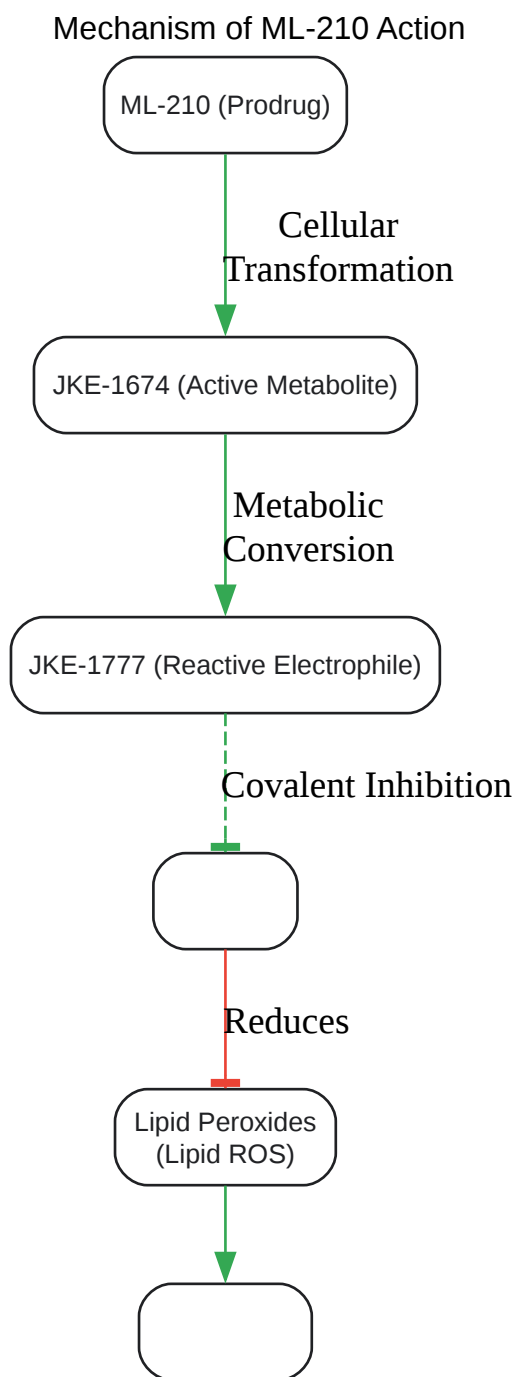
Solubility Data

The solubility of **ML-210** in various solvents is summarized below. For cell-based assays, DMSO is the most commonly used solvent for preparing stock solutions.

Solvent	Solubility
DMSO	≥ 23.77 mg/mL (≥ 50 mM)
DMF	~10 mg/mL
Ethanol	Slightly soluble
Water	Insoluble
PBS (pH 7.2) with 1:1 DMF	~0.5 mg/mL

Signaling Pathway and Experimental Workflow

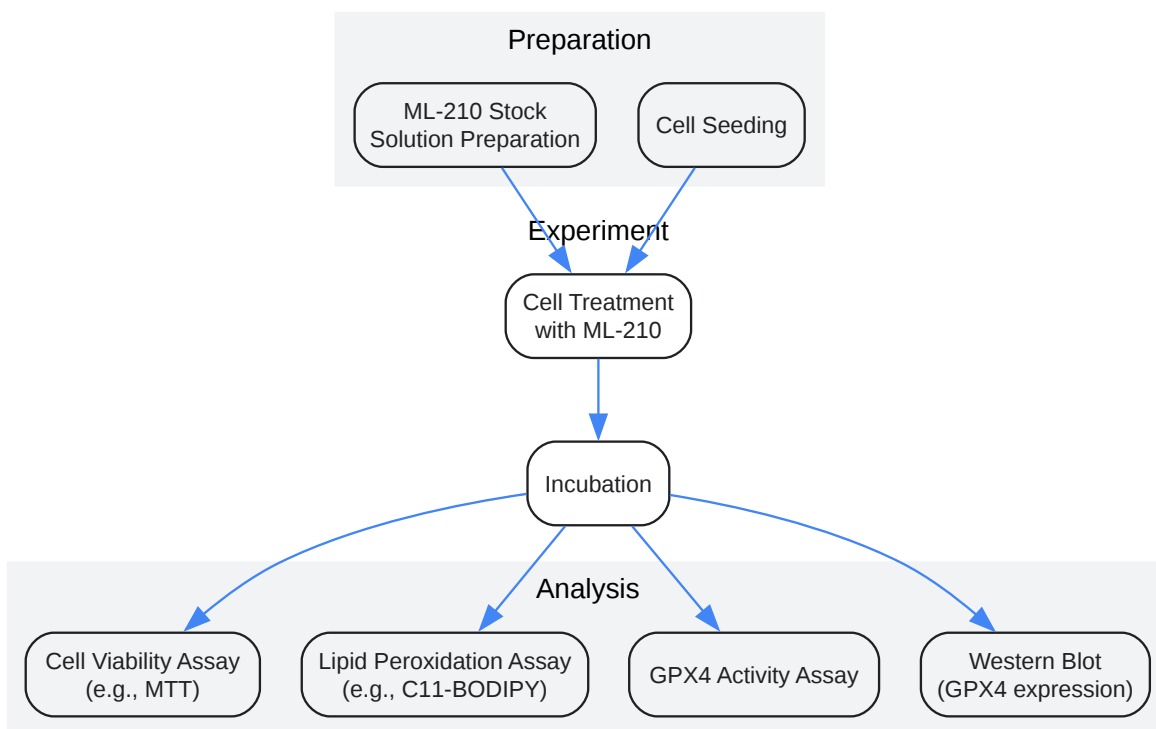
The following diagrams illustrate the mechanism of action of **ML-210** and a general workflow for its experimental use.



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Caption: **ML-210** is a prodrug that is metabolically activated within the cell to covalently inhibit GPX4, leading to lipid peroxide accumulation and ferroptosis.

General Experimental Workflow for ML-210



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Caption: A generalized workflow for studying the effects of **ML-210** on cultured cells, from preparation to analysis.

Experimental Protocols

Protocol 1: Reconstitution of ML-210 for In Vitro Use

This protocol describes the preparation of a concentrated stock solution of **ML-210** in DMSO.

Materials:

- **ML-210** powder
- Anhydrous DMSO
- Sterile, amber or light-protected microcentrifuge tubes

Procedure:

- Allow the vial of **ML-210** powder to equilibrate to room temperature before opening to prevent condensation.
- Under sterile conditions (e.g., in a biological safety cabinet), add the appropriate volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
- Vortex the solution gently until the powder is completely dissolved. Sonication can be used to aid dissolution if necessary[2].
- Aliquot the stock solution into sterile, light-protected microcentrifuge tubes in volumes suitable for single experiments to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C.

Example Calculation for a 10 mM Stock Solution:

- Molecular Weight of **ML-210** = 475.32 g/mol
- To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 475.32 \text{ g/mol} \times 1 \text{ mL} = 0.0047532 \text{ g} = 4.75 \text{ mg}$
- Dissolve 4.75 mg of **ML-210** in 1 mL of anhydrous DMSO.

Protocol 2: Induction of Ferroptosis and Cell Viability Assessment (MTT Assay)

This protocol details the treatment of cultured cells with **ML-210** and the subsequent measurement of cell viability using an MTT assay.

Materials:

- Adherent cancer cell line of interest (e.g., HT-1080, BJeLR)
- Complete cell culture medium

- **ML-210** stock solution (e.g., 10 mM in DMSO)
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl)
- Phosphate-buffered saline (PBS)
- Microplate reader

Procedure:

- **Cell Seeding:** Seed cells into a 96-well plate at a density optimized for your cell line (e.g., 5,000-10,000 cells/well) and allow them to adhere overnight in a 37°C, 5% CO₂ incubator.
- **Preparation of Working Solutions:** Prepare serial dilutions of **ML-210** in complete cell culture medium from the stock solution. Ensure the final DMSO concentration in all wells (including the vehicle control) is consistent and non-toxic (typically ≤ 0.5%).
- **Cell Treatment:** Remove the old medium from the wells and replace it with 100 µL of the medium containing the various concentrations of **ML-210**. Include a vehicle control (medium with the same final concentration of DMSO) and a no-treatment control.
- **Incubation:** Incubate the plate for the desired treatment period (e.g., 24, 48, or 72 hours).
- **MTT Addition:** After incubation, add 10 µL of MTT solution to each well and incubate for 2-4 hours at 37°C, allowing viable cells to reduce the MTT to formazan crystals.
- **Solubilization:** Add 100 µL of solubilization solution to each well and mix thoroughly to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate cell viability as a percentage relative to the vehicle-treated control cells. Plot the dose-response curve to determine the IC₅₀ value.

Protocol 3: Measurement of Lipid Peroxidation using C11-BODIPY 581/591

This protocol describes the use of the fluorescent probe C11-BODIPY 581/591 to detect lipid peroxidation in cells treated with **ML-210**.

Materials:

- Cells cultured on glass-bottom dishes or in 96-well black-walled, clear-bottom plates
- **ML-210** stock solution
- C11-BODIPY 581/591 stock solution (e.g., 10 mM in DMSO)
- Hank's Balanced Salt Solution (HBSS) or serum-free medium
- Fluorescence microscope or flow cytometer

Procedure:

- **Cell Seeding and Treatment:** Seed cells and treat with **ML-210** as described in Protocol 2 for a duration sufficient to induce lipid peroxidation (e.g., 6-24 hours). Include positive (e.g., RSL3) and vehicle controls.
- **Probe Loading:** Prepare a working solution of C11-BODIPY 581/591 (typically 1-10 μ M) in HBSS or serum-free medium.
- Remove the treatment medium and wash the cells once with warm HBSS.
- Incubate the cells with the C11-BODIPY 581/591 working solution for 30-60 minutes at 37°C, protected from light.
- **Washing:** Gently wash the cells two to three times with warm HBSS to remove the excess probe.
- **Imaging or Flow Cytometry:**

- Microscopy: Add fresh HBSS to the cells and immediately image using a fluorescence microscope. Oxidized C11-BODIPY 581/591 shifts its fluorescence emission from red (~590 nm) to green (~510 nm).
- Flow Cytometry: Harvest the cells (e.g., by trypsinization), wash with PBS, and resuspend in PBS. Analyze the cells on a flow cytometer, measuring the fluorescence in both the green and red channels.
- Data Analysis: Quantify the level of lipid peroxidation by calculating the ratio of green to red fluorescence intensity.

Protocol 4: In Vitro GPX4 Enzyme Activity Assay

This protocol outlines a coupled-enzyme assay to measure the inhibition of GPX4 activity in cell lysates after treatment with **ML-210**.

Materials:

- Cells treated with **ML-210**
- Cell lysis buffer (e.g., RIPA buffer with protease inhibitors)
- 96-well UV-transparent plate
- Microplate reader capable of measuring absorbance at 340 nm
- GPX4 Assay Buffer (e.g., 50 mM Tris-HCl, pH 7.6, containing 1 mM EDTA)
- Glutathione (GSH)
- Glutathione Reductase (GR)
- NADPH
- Cumene hydroperoxide (substrate)

Procedure:

- **Cell Lysis:** After treating cells with **ML-210** for an appropriate duration, wash the cells with ice-cold PBS and lyse them in lysis buffer.
- **Lysate Preparation:** Centrifuge the lysates at high speed (e.g., 14,000 x g) for 15 minutes at 4°C to pellet cell debris. Collect the supernatant.
- **Protein Quantification:** Determine the protein concentration of the cell lysates (e.g., using a BCA assay).
- **Assay Reaction:** In a 96-well plate, add the following in order:
 - GPX4 Assay Buffer
 - NADPH solution
 - GSH solution
 - GR solution
 - Cell lysate (normalized for protein concentration)
- **Initiate Reaction:** Start the reaction by adding cumene hydroperoxide to each well.
- **Measurement:** Immediately begin measuring the decrease in absorbance at 340 nm every minute for 10-20 minutes.
- **Data Analysis:** Calculate the rate of NADPH consumption ($\Delta A_{340}/\text{min}$). The GPX4 activity is proportional to this rate. Compare the activity in **ML-210**-treated samples to that of vehicle-treated controls to determine the percentage of inhibition.

Conclusion

ML-210 is a powerful research tool for investigating the role of GPX4 and ferroptosis in various biological and pathological processes. Adherence to the proper handling, storage, and experimental protocols outlined in these application notes will ensure the generation of reliable and reproducible data while maintaining a safe laboratory environment. As **ML-210** is a prodrug, it is important to consider the cellular context and allow for sufficient time for its metabolic activation in cell-based assays.

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References

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